

Essential Safety and Logistical Guidance for Handling Boc-Orn-OH

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Compound of Interest

Compound Name: Boc-Orn-OH

Cat. No.: B557151

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensuring both personal safety and the integrity of experimental outcomes. This document provides essential, immediate safety and logistical information for the proper handling of α -tert-Butoxycarbonyl-L-ornithine (**Boc-Orn-OH**), a key building block in peptide synthesis. Adherence to these procedural guidelines will minimize risks and ensure a safe operational workflow and disposal process.

Hazard Summary

Boc-Orn-OH is a combustible solid, typically in powder form.^[1] While some safety data sheets for similar compounds indicate no significant health hazards beyond those of ordinary combustible materials, **Boc-Orn-OH** is classified with a GHS07 pictogram, indicating it may cause skin sensitization (Hazard Statement H317).^[1] Therefore, it is crucial to handle this compound with appropriate care to avoid direct contact and inhalation. Potential health effects may include respiratory tract, skin, and eye irritation.^[2]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C10H20N2O4	[1]
Molecular Weight	232.28 g/mol	[1]
Physical Form	Powder	[1]
Storage Class	11 - Combustible Solids	[1]
GHS Pictogram	GHS07 (Exclamation mark)	[1]
Hazard Statement	H317: May cause an allergic skin reaction	[1]
Precautionary Statement	P280: Wear protective gloves/protective clothing/eye protection/face protection	[1]
Storage Temperature	2-8 °C	[2]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the primary defense against exposure to **Boc-Orn-OH**. The following table outlines the recommended PPE for handling this compound.[3]

PPE Category	Item	Specification	Purpose
Hand Protection	Disposable Nitrile Gloves	Standard laboratory grade, powder-free.	To prevent skin contact with the chemical.[2][4]
Eye Protection	Chemical Splash Goggles	ANSI Z87.1 certified, with indirect ventilation.	To protect eyes from airborne powder and potential splashes.[3][5]
Respiratory Protection	N95 Respirator	NIOSH-approved disposable respirator.	To prevent inhalation of fine dust particles.[6]
Body Protection	Laboratory Coat	Polyester-cotton blend or 100% cotton.	To protect skin and clothing from spills and contamination.[7][8]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Boc-Orn-OH** will ensure minimal exposure and maintain the integrity of the compound.

Preparation

- Designated Workspace: Before handling, ensure that the designated workspace, preferably a chemical fume hood or a well-ventilated bench, is clean and uncluttered.[7]
- Assemble Equipment: Gather all necessary equipment, including a calibrated scale, weighing paper or boat, spatula, and appropriate containers.[3]

Donning PPE

- Gear Up: Put on all required personal protective equipment as outlined in the table above.
- Check for Integrity: Ensure gloves are intact and the respirator forms a good seal around your nose and mouth.[3]

Weighing and Handling

- **Careful Opening:** Carefully open the container of **Boc-Orn-OH** to minimize the generation of airborne dust.
- **Weighing:** Use a clean spatula to transfer the desired amount of the solid powder onto a weighing paper or boat on a calibrated scale. Perform this task slowly and carefully.[\[3\]](#)
- **Transfer:** Once weighed, transfer the compound to the reaction vessel. If dissolving, add the solvent slowly to avoid splashing.[\[3\]](#)[\[7\]](#)

Post-Handling

- **Seal and Store:** Tightly seal the original container of **Boc-Orn-OH** and store it according to the manufacturer's recommendations, typically at 2-8°C.[\[2\]](#)
- **Clean Up:** Clean all used equipment, such as the spatula and weighing area, with an appropriate solvent.

Disposal Plan

Proper disposal of **Boc-Orn-OH** and contaminated materials is critical to prevent environmental contamination and ensure a safe laboratory environment.

Unused Boc-Orn-OH

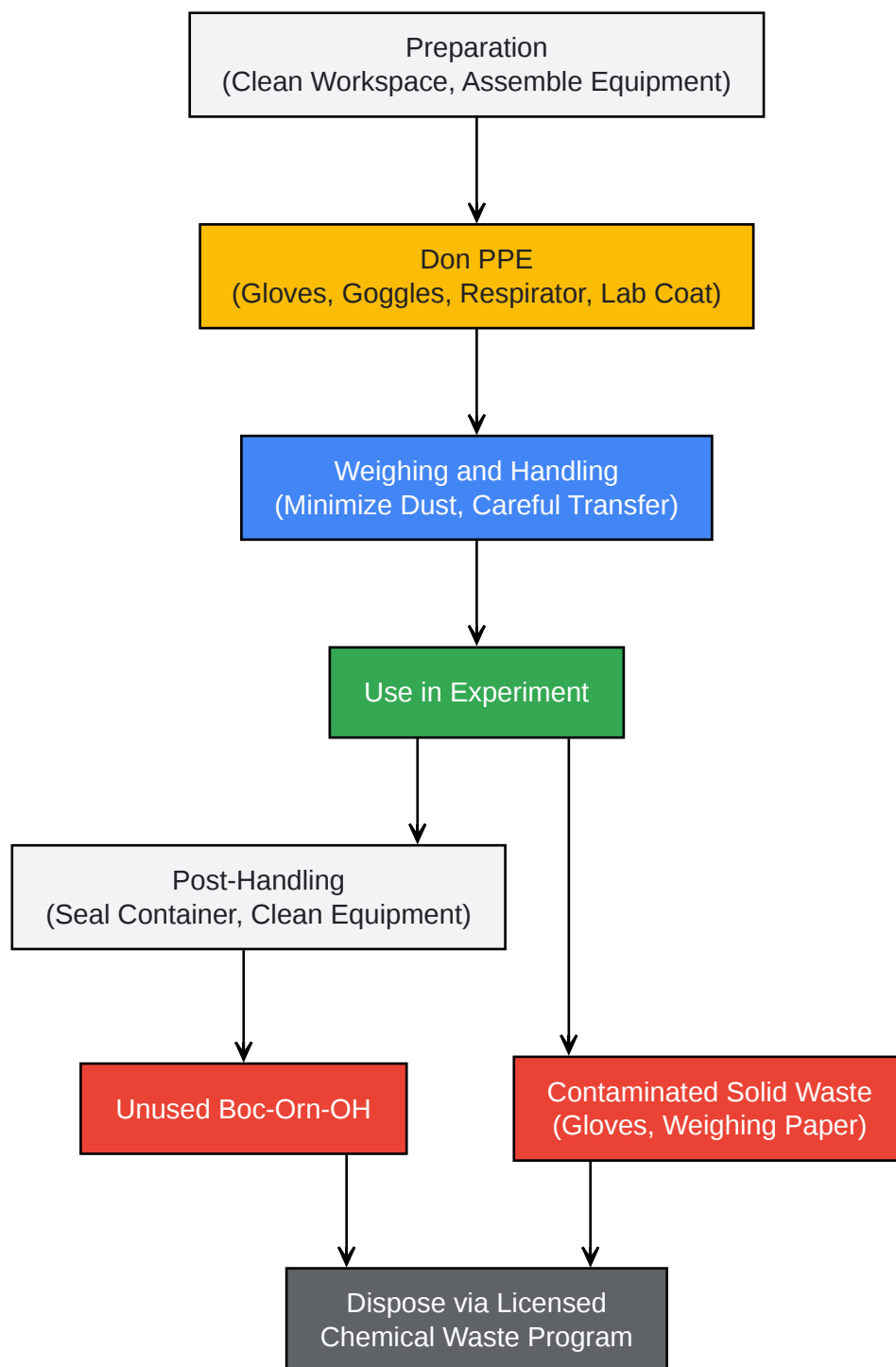
- **Containerization:** Collect any unused product in a clearly labeled, sealed container designated for non-hazardous solid chemical waste.
- **Disposal:** Dispose of the waste through your institution's licensed chemical waste management program.[\[4\]](#)[\[6\]](#) Do not dispose of it in the regular trash or down the drain.[\[3\]](#)[\[6\]](#)

Contaminated Labware

- **Collection:** Place all contaminated labware, such as weighing paper, gloves, and pipette tips, in a designated container for solid chemical waste.[\[3\]](#)
- **Disposal:** Dispose of this container through your institution's chemical waste management program.[\[3\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Boc-Orn-OH**, from preparation to disposal.



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- To cite this document: BenchChem. [Essential Safety and Logistical Guidance for Handling Boc-Orn-OH]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b557151#personal-protective-equipment-for-handling-boc-orn-oh>]

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